

Application Notes: Modulating T-Cell Proliferation with RMT2-29

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Compound of Interest

Compound Name: *Anti-Mouse TIM-2 Antibody*
(RMT2-29)

Cat. No.: B12363076

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Introduction

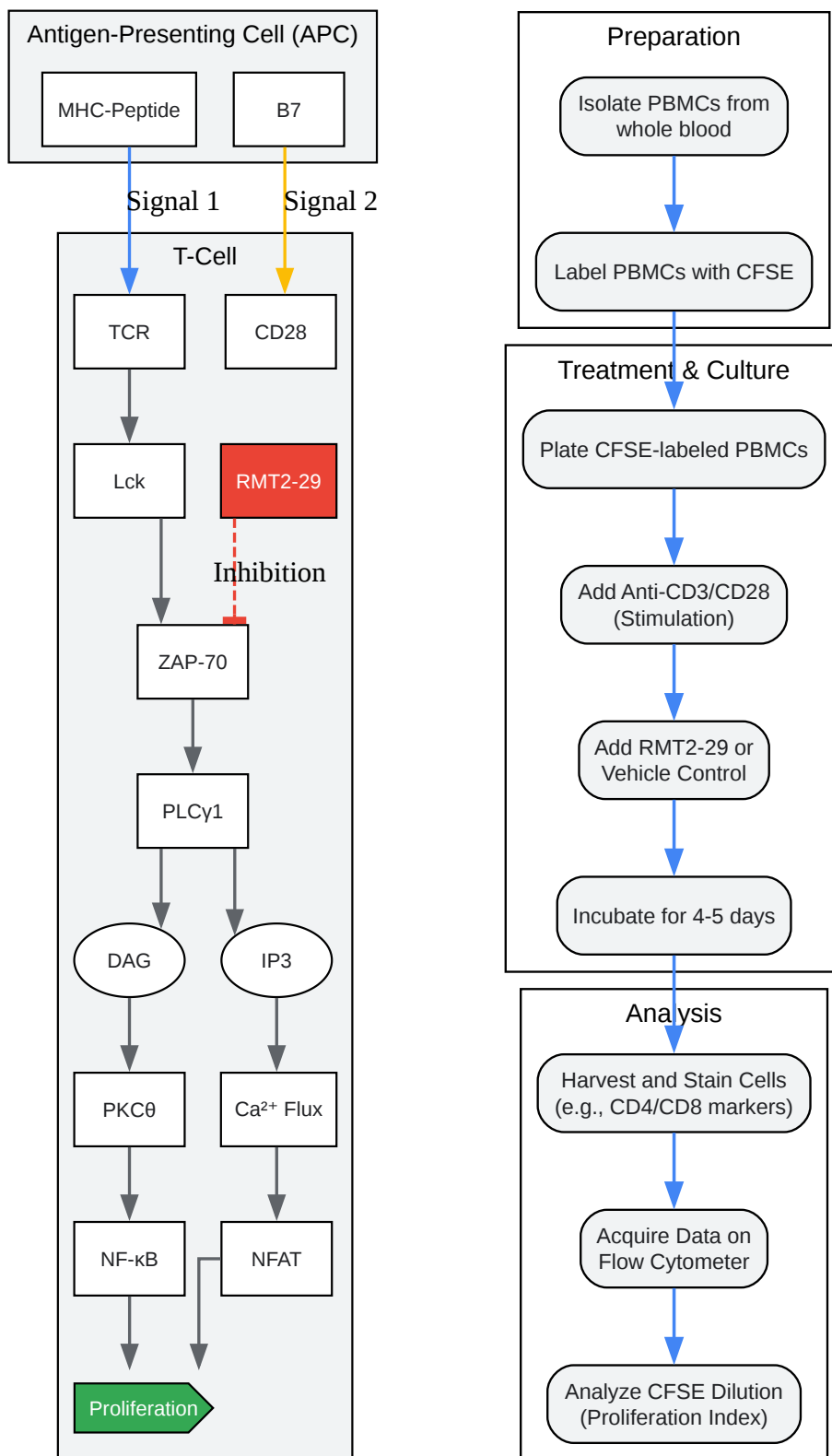
T-cell activation and subsequent proliferation are central to the adaptive immune response, playing a critical role in clearing infections and malignancies.[1][2][3] This process is initiated by the interaction of the T-cell receptor (TCR) with an antigen presented by major histocompatibility complex (MHC) molecules on antigen-presenting cells (APCs).[2][4][5] Co-stimulatory signals, such as the interaction between CD28 on the T-cell and B7 molecules on the APC, are also crucial for a robust proliferative response.[4][6] Upon successful activation, intracellular signaling cascades lead to cytokine production, clonal expansion, and differentiation into effector and memory T-cells.[3][5][7][8] Dysregulation of T-cell proliferation can lead to various pathologies, including autoimmune diseases and immunodeficiencies.[2][5]

RMT2-29 is a novel small molecule inhibitor designed to modulate T-cell proliferation. These application notes provide a detailed protocol for assessing the in vitro effects of RMT2-29 on human T-cell proliferation using a Carboxyfluorescein Succinimidyl Ester (CFSE) dilution assay.

RMT2-29: Proposed Mechanism of Action

RMT2-29 is hypothesized to act as an inhibitor of downstream signaling molecules crucial for T-cell activation and proliferation. The proposed mechanism involves the dampening of the signaling cascade that follows T-cell receptor (TCR) and CD28 co-stimulation, ultimately

leading to reduced cell division. The following diagram illustrates the putative signaling pathway affected by RMT2-29.



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